

Identification of "HP1142" for Disposal Procedures

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Compound of Interest

Compound Name: HP1142

Cat. No.: B15579092

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Extensive searches for a chemical product or substance identified as "**HP1142**" have not yielded a corresponding Safety Data Sheet (SDS) or specific disposal protocols. The identifier "**HP1142**" is associated with various electronic devices manufactured by HP, such as the "Probe Control and Power Module 1142A" and the "All-in-One Desktop PC 24-cb1142". It is crucial to distinguish between electronic waste and chemical waste, as their disposal procedures are vastly different.

To ensure the safe and proper disposal of the material in question, please provide further details to clarify its identity. Important information would include:

- Full Product Name: As it appears on the container or packaging.
- Product Type: (e.g., ink, solvent, primer, cleaning agent).
- Product Number or Part Number: Often found near the product name.
- Any other identifying information from the label.

In the absence of specific information on "**HP1142**," this document provides a general framework for the safe handling and disposal of laboratory chemical waste, in line with standard laboratory safety practices.

General Laboratory Chemical Disposal Procedures

Researchers, scientists, and drug development professionals must adhere to strict protocols for chemical waste disposal to ensure personnel safety and environmental protection. The following steps outline a generalized procedure.

Important Note: This is a generalized guide. Always consult the specific Safety Data Sheet (SDS) for the chemical you are using before handling or disposing of it.

Step 1: Chemical Identification and Hazard Assessment

- **Locate the SDS:** The Safety Data Sheet is the primary source of information for a specific chemical, detailing its physical and chemical properties, hazards, and disposal recommendations.
- **Identify Hazards:** Determine the primary hazards associated with the waste (e.g., flammable, corrosive, reactive, toxic).
- **Segregate Waste:** Never mix incompatible waste streams. For example, halogenated and non-halogenated solvents should typically be collected in separate containers. Acids and bases should also be segregated.

Step 2: Proper Waste Collection and Storage

- **Use Appropriate Containers:** Collect chemical waste in containers that are compatible with the chemical. For instance, do not store corrosive materials in metal cans.
- **Label Containers Clearly:** All waste containers must be clearly labeled with "Hazardous Waste" and the specific contents.
- **Keep Containers Closed:** Waste containers should be sealed except when adding waste.
- **Secondary Containment:** Store waste containers in a secondary container, such as a chemical-resistant tub, to contain any potential leaks.
- **Designated Storage Area:** Store waste in a well-ventilated, designated area away from general laboratory traffic.

Step 3: Arranging for Disposal

- **Contact Environmental Health and Safety (EHS):** Your institution's EHS department is responsible for the collection and disposal of hazardous waste.
- **Request a Pickup:** Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve filling out an online form or calling a dedicated waste line.
- **Provide Necessary Information:** Be prepared to provide details about the waste, including the chemical name, quantity, and hazard class.

Quantitative Data for Common Laboratory Solvents

The following table provides a summary of key data for common laboratory solvents to illustrate the type of information found on an SDS that informs disposal procedures.

Chemical Name	CAS Number	Primary Hazards	Boiling Point (°C)	Flash Point (°C)	Disposal Considerations
Ethanol	64-17-5	Flammable Liquid, Eye Irritant	78.37	13	Collect in a designated flammable waste container.
Isopropanol	67-63-0	Flammable Liquid, Eye Irritant	82.6	12	Collect in a designated flammable waste container.
Acetone	67-64-1	Flammable Liquid, Eye Irritant	56	-20	Collect in a designated flammable waste container.
Dichloromethane	75-09-2	Carcinogen, Skin/Eye Irritant	39.6	N/A	Collect in a designated halogenated solvent waste container.
Hexane	110-54-3	Flammable Liquid, Neurotoxin	69	-22	Collect in a designated non-halogenated solvent waste container.

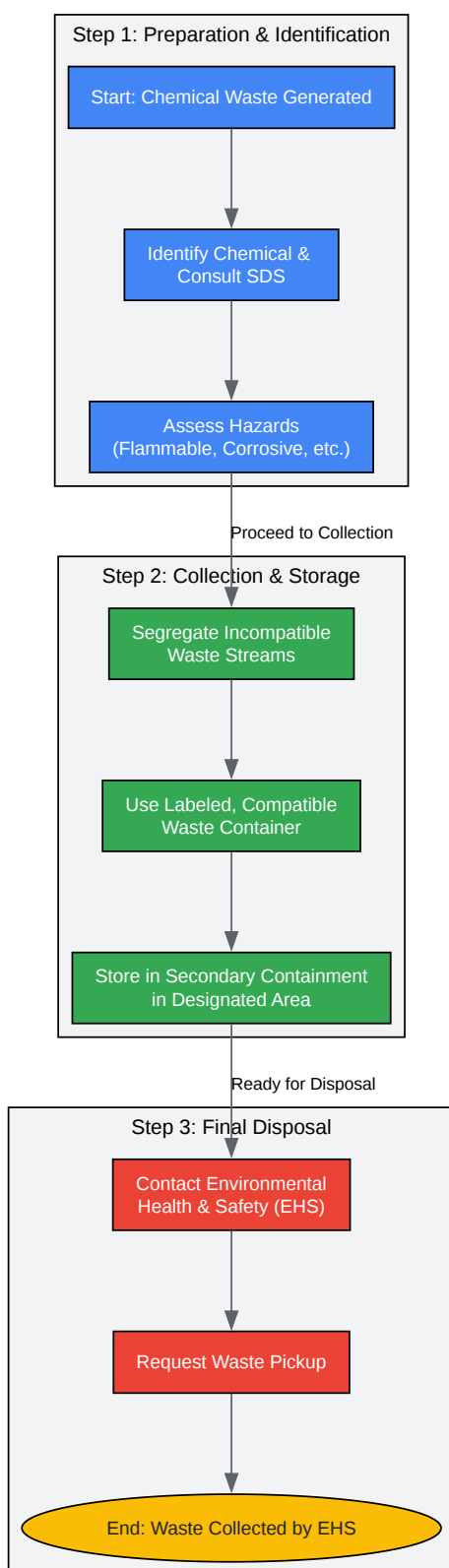
Experimental Protocols

Protocol for Neutralization of a Corrosive Acidic Waste (General Example)

- **Preparation:** Work in a fume hood and wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves. Have a spill kit ready.
- **Dilution:** Slowly add the acidic waste to a large volume of cold water in a suitable container (e.g., a large beaker or carboy). Never add water to acid.
- **Neutralization:** While stirring gently, slowly add a weak base (e.g., sodium bicarbonate solution) to the diluted acid.
- **pH Monitoring:** Periodically check the pH of the solution using a pH meter or pH strips. Continue adding the base until the pH is between 6.0 and 8.0.
- **Disposal:** Once neutralized, the solution may be permissible for drain disposal, depending on local regulations and the absence of other hazardous components. Always confirm with your institution's EHS department before any drain disposal.

Visualizing the Disposal Workflow

The following diagram illustrates a generalized workflow for the proper disposal of laboratory chemical waste.



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Caption: Generalized workflow for laboratory chemical waste disposal.

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